

what is MA242 free base

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: MA242 free base

Cat. No.: S12903315

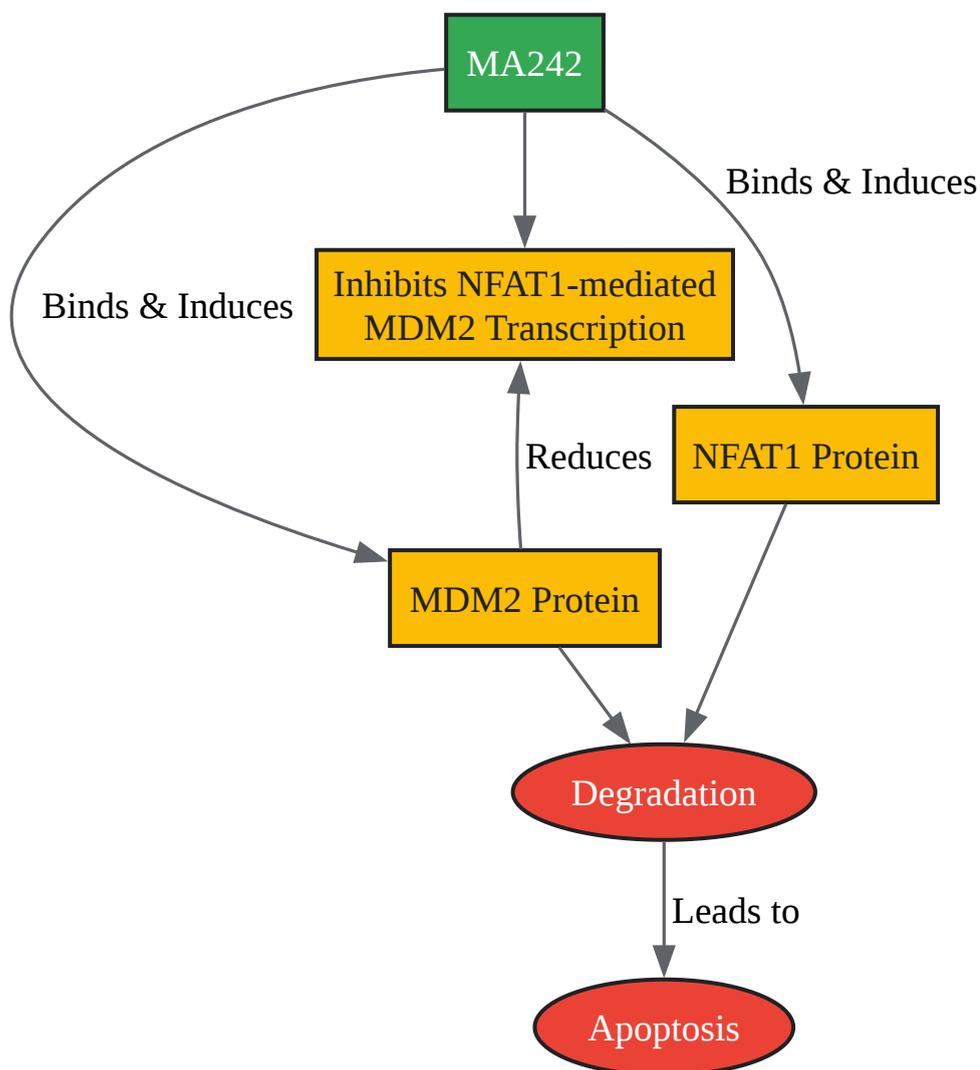
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Mechanism of Action

MA242 free base is a bifunctional molecule that simultaneously targets two key proteins:

- **MDM2:** A negative regulator of the tumor suppressor p53.
- **NFAT1:** A transcription factor implicated in tumor cell survival and proliferation [1] [2].

Its mechanism is illustrated below:



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MA242 free base simultaneously binds MDM2 and NFAT1, inducing their degradation and inhibiting transcription, leading to apoptosis.

Biological Activity & Experimental Data

MA242 free base demonstrates potent and selective anti-cancer activity in both cellular and animal models.

In Vitro Efficacy

The table below summarizes the inhibitory effects of **MA242 free base** on the viability of various human pancreatic cancer cell lines after a 72-hour treatment [1]:

Cell Line	p53 Status	IC ₅₀ (μM)
Panc-1	Mutant	0.14
Mia-Paca-2	Mutant	0.14
AsPC-1	Mutant	0.15
BxPC-3	Wild-type	0.25
HPAC	Wild-type	0.40
HPDE (Normal)	Normal cell	5.81

MA242 free base also **significantly reduces MDM2 and NFAT1 protein levels** at low concentrations (0.1-0.5 μM) within 24 hours [1]. It induces **apoptosis** (programmed cell death) and exhibits selective cytotoxicity against **Hepatocellular Carcinoma (HCC) cells** with IC₅₀ values between 0.1 and 0.31 μM [1] [3].

In Vivo Efficacy

In mouse models of pancreatic cancer, **MA242 free base** administered intraperitoneally (IP) potently inhibited tumor growth [1] [2]:

Tumor Model	Dosage	Treatment Schedule	Result
Panc-1 orthotopic tumors	2.5 mg/kg & 5 mg/kg	IP; 5 days/week for 5 weeks	56.1% & 82.5% tumor growth inhibition
AsPC-1 orthotopic tumors	10 mg/kg	IP; 5 days/week for 3 weeks	89.5% tumor growth inhibition

These effects were achieved **without significant host toxicity** or changes in average body weight [1].

Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the key experimental methodologies.

Cell Viability Assay (MTT)

This protocol is used to determine the half-maximal inhibitory concentration (IC₅₀) of **MA242 free base** [1] [2].

- **Cell Lines:** Human pancreatic cancer cells (e.g., HPAC, Panc-1, AsPC-1, Mia-Paca-2, BxPC-3) and normal human pancreatic ductal epithelium (HPDE) cells.
- **Procedure:**
 - Seed cells in plates and allow to adhere.
 - Treat cells with **MA242 free base** at a range of concentrations (e.g., **0.05, 0.5, and 5 µM**).
 - Incubate for **72 hours**.
 - Add MTT reagent and incubate further to allow formazan crystal formation.
 - Dissolve crystals and measure the absorbance to calculate cell viability and IC₅₀.

Western Blot Analysis

This protocol is used to detect changes in MDM2 and NFAT1 protein levels after treatment [1] [2].

- **Cell Lines:** Human pancreatic cancer cells (e.g., HPAC, Panc-1, AsPC-1).
- **Procedure:**
 - Treat cells with **MA242 free base** at concentrations of **0, 0.1, 0.2, and 0.5 µM**.
 - Incubate for **24 hours**.
 - Lyse cells and extract total protein.
 - Separate proteins by SDS-PAGE gel electrophoresis and transfer to a membrane.
 - Probe membrane with specific **anti-MDM2** and **anti-NFAT1** antibodies.
 - Use a secondary antibody conjugated to a detection system (e.g., HRP) to visualize protein bands. A observed decrease in band intensity indicates protein degradation.

Animal Model Study

This protocol assesses the efficacy of **MA242 free base** in living organisms [1] [2].

- **Animals:** Female 4-6 week old athymic nude mice.
- **Procedure:**
 - Implant AsPC-1-Luc or Panc-1-Luc pancreatic cancer cells to establish orthotopic tumors.
 - Administer **MA242 free base** via **intraperitoneal (IP) injection**.
 - Use two main dosing regimens:
 - For Panc-1 models: **2.5 or 5 mg/kg**, administered **5 days per week for five weeks**.
 - For AsPC-1 models: **10 mg/kg**, administered **5 days per week for three weeks**.
 - Monitor tumor growth using in vivo imaging (e.g., bioluminescence) and measure tumor volume/weight at the endpoint.
 - Record animal body weights weekly to monitor for toxicity.

Physicochemical Properties

- **CAS Number:** 1049704-17-7 [1] [4]
- **Molecular Formula:** C₂₄H₂₀ClN₃O₃S [1] [5]
- **Molecular Weight:** 465.95 g/mol [1] [5]
- **IUPAC Name:** 10-[(4-chlorophenyl)methylamino]-2-(4-methylphenyl)sulfonyl-2,7-diazatricyclo[6.3.1.0^{4,12}]dodeca-1(12),3,7,9-tetraen-11-one [4]
- **SMILES:** CC1=CC=C(C=C1)S(=O)(=O)N2C=C3CCN=C4C3=C2C(=O)C(=C4)NCC5=CC=C(C=C5)Cl [4]
- **Storage:** Store as a powder at -20°C for long-term stability (up to 3 years). Solutions in DMSO can be stored at -80°C for 6 months [1] [6].

Important Note

MA242 free base is strictly for research use and is not intended for human diagnostic or therapeutic use [1] [3] [4].

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To cite this document: Smolecule. [what is MA242 free base]. Smolecule, [2026]. [Online PDF].

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